

MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan purity assessment methods

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Compound Focus: MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan

Cat. No.: S12863348

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Compound Identification and Basic Data

The table below summarizes the key identifying information and available purity data for **MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan**.

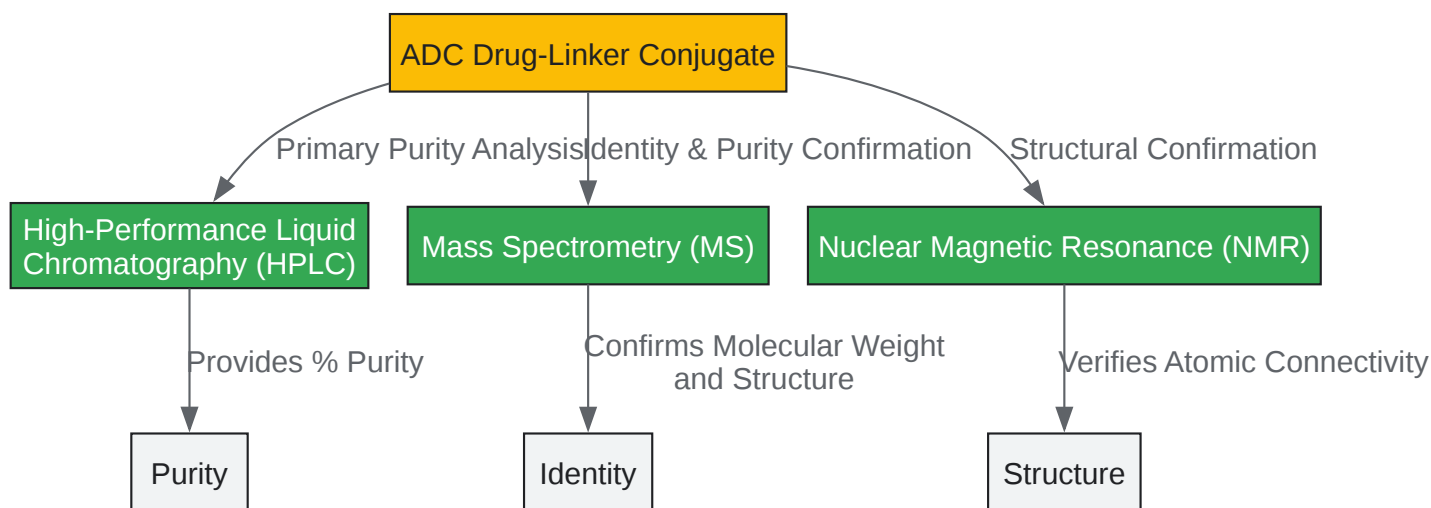
Item	Details
Product Name	MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan [1] [2]
Synonyms	SHR-A1811 Drug-linker [1] [2]
CAS Number	2414254-51-4 [1] [2]
Molecular Formula	$C_{55}H_{60}FN_9O_{13}$ [1]
Molecular Weight	1074.12 g/mol [1]
Purity (from supplier)	97.37% (as provided by MedChemExpress) [1]
Analytical Methods	Information not specified in search results

Frequently Asked Questions

Here are answers to some common questions researchers might have about this compound.

Q1: What is MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan? It is a **drug-linker conjugate** used in the development of Antibody-Drug Conjugates (ADCs). It consists of the cytotoxic payload **Exatecan** (a DNA Topoisomerase I inhibitor) connected to a linker system [1]. This conjugate is a key component of the ADC candidate SHR-A1811 [1] [2].

Q2: What is the typical workflow for assessing the purity of an ADC drug-linker? While the exact protocol for this specific compound is not available, the general workflow for characterizing and ensuring the purity of such complex molecules involves multiple, complementary techniques. The diagram below illustrates a typical analytical workflow.



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Troubleshooting and Next Steps

Given the lack of specific methodological details in the search results, here are some steps you can take to find the information you need.

- **Consult Scientific Literature: Search for research articles or patents detailing the development and analytical characterization of SHR-A1811.** Patents often contain extensive experimental sections that describe analytical methods in detail [3] [4].

- Contact the Supplier: **Reach out to the technical support team of suppliers like MedChemExpress (MCE)**. They can often provide certificates of analysis (CoA) with detailed methodologies or offer technical guidance on handling and analyzing their products [1] [5].
- Adapt General Protocols: Methods for similar Exatecan-based ADCs can serve as a starting point. One publication notes that optimized Exatecan-based conjugates were evaluated using "standard analytical techniques" for ADC characterization, which typically include a combination of the methods shown in the workflow above [6].

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References

1. MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan (Synonyms [medchemexpress.com])
2. CAS No. 2414254-51-4 [medchemexpress.eu]
3. Exatecan derivatives and antibody-drug conjugates thereof [patents.google.com]
4. WO2025080711A1 - Dual payload antibody drug conjugates [patents.google.com]
5. Drug-Linker Conjugates for ADC [medchemexpress.com]
6. Development of Optimized Exatecan-Based ... [pmc.ncbi.nlm.nih.gov]

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